

A Technical Guide to the Biological Potential of N'-Hydroxy-carboximidamides

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Compound of Interest

Compound Name: (Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide

Cat. No.: B12348602

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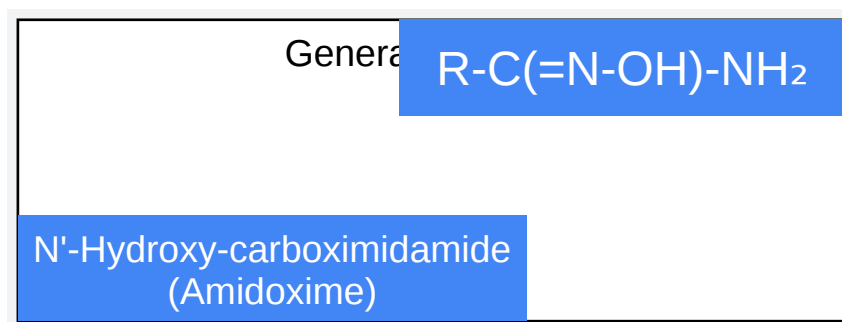
Abstract

N'-hydroxy-carboximidamides, commonly known as amidoximes, represent a versatile class of chemical compounds with escalating importance in medicinal chemistry and drug development. Initially recognized as valuable synthetic intermediates, their intrinsic biological activities and, most notably, their role as prodrugs for potent amidine-based therapeutics have positioned them as a focal point of modern research. This guide provides an in-depth exploration of the synthesis, biological activities, and mechanistic underpinnings of N'-hydroxy-carboximidamides. We will dissect their function as bioactivatable agents, particularly through the lens of the mitochondrial Amidoxime Reducing Component (mARC) enzyme system, and survey their demonstrated potential across diverse therapeutic areas including oncology, virology, and microbiology. Detailed experimental protocols and structure-activity relationship (SAR) insights are provided to equip researchers and drug development professionals with the foundational knowledge required to harness the full potential of this promising chemical scaffold.

Introduction: The Amidoxime Scaffold

N'-hydroxy-carboximidamides are a class of organic compounds characterized by the functional group $\text{RC}(\text{NOH})\text{NH}_2$. This unique structural motif, containing both a hydroxylamino and an amino group attached to the same carbon atom, imparts a distinct set of physicochemical properties that are central to their biological utility.

While they are valuable building blocks for synthesizing various heterocyclic systems like 1,2,4-oxadiazoles, their most significant role in pharmacology is that of a prodrug. Highly basic functional groups, such as amidines and guanidines, are often protonated at physiological pH. This charge significantly hinders their ability to cross cellular membranes, resulting in poor oral bioavailability.[1] By converting the strongly basic amidine into the less basic N'-hydroxy-carboximidamide, a more lipophilic and readily absorbable molecule is created.[2] Once absorbed and distributed, it can be enzymatically converted back to the active amidine form.[2]



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Caption: General chemical structure of an N'-hydroxy-carboximidamide.

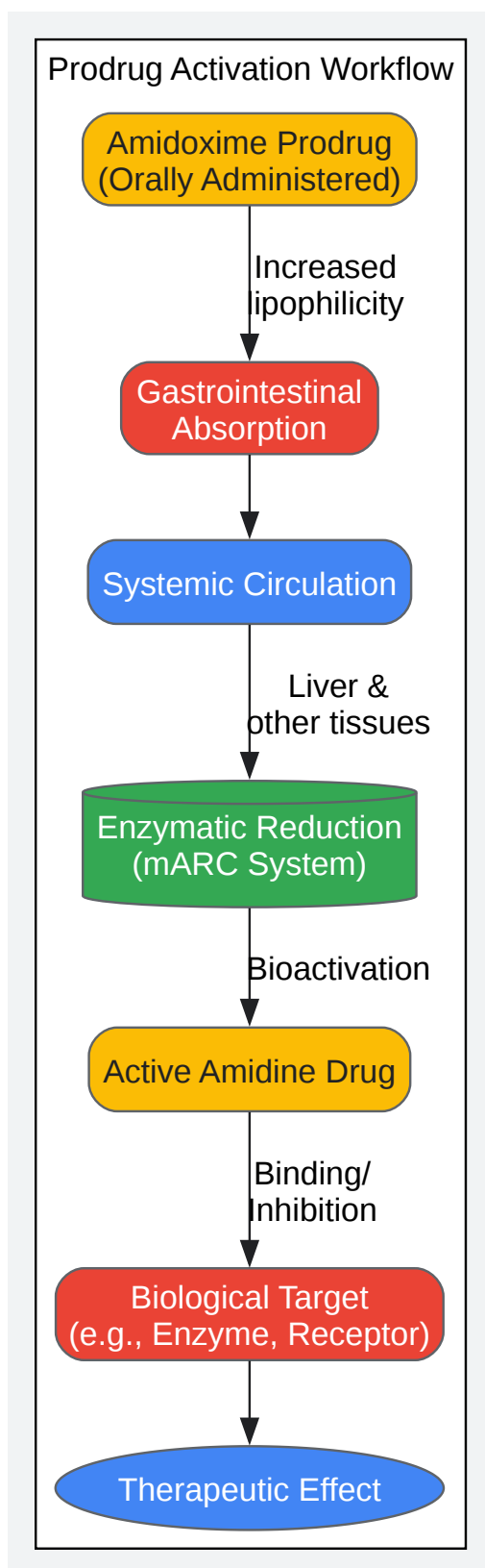
The Prodrug Principle: Bioactivation via mARC

The cornerstone of the amidoxime prodrug strategy is its *in vivo* bioactivation. This reduction is primarily catalyzed by the mitochondrial amidoxime reducing component (mARC), a recently discovered molybdenum-containing enzyme.[3][4] The mARC enzyme system, which also requires cytochrome b5 and its reductase for electron transport, efficiently reduces the N-hydroxylated moiety to the corresponding amidine.[4] This activation mechanism is not limited to amidoximes; mARC has been shown to reduce a variety of N-oxygenated compounds, including N-hydroxy-sulfonamides.[3][4]

The discovery of mARC provided a definitive mechanistic explanation for the efficacy of amidoxime prodrugs.[3] This enzyme is expressed in various tissues, with high levels in the

liver, positioning it as a key player in the metabolism and activation of this class of compounds.

[3] Understanding the kinetics and substrate specificity of mARC is therefore critical for the rational design of next-generation amidoxime prodrugs.



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Caption: Bioactivation pathway of an N'-hydroxy-carboximidamide prodrug.

Survey of Biological Activities

The therapeutic potential of N'-hydroxy-carboximidamides spans multiple disease areas, primarily driven by the potent activity of their corresponding amidine metabolites.

Antiviral Activity

A significant application of the amidoxime prodrug approach is in the development of antiviral agents. For instance, this strategy has been successfully employed to overcome the poor oral bioavailability of the neuraminidase inhibitor zanamivir.^[1] In the context of flaviviruses like Dengue and Zika, amidoxime prodrugs have been developed that convert to highly potent, cell-active inhibitors of the viral NS2B-NS3 protease, a critical enzyme for viral replication.^{[5][6]} The active amidine, generated intracellularly, can exhibit multimodal inhibition, blocking both intermolecular and intramolecular cleavage events essential for the virus lifecycle.^[5]

Anticancer Activity

The fight against cancer has seen the emergence of several therapeutic strategies involving amidine-containing molecules, making the amidoxime prodrug approach highly relevant.

- **IDO1 Inhibition:** Indoleamine 2,3-dioxygenase-1 (IDO1) is a key enzyme in cancer immune evasion. N-hydroxy-thiophene-carboximidamide derivatives have been designed as potent IDO1 inhibitors.^[7] The development of these compounds demonstrates a knowledge-based drug design approach to improve cellular activity and pharmacokinetic properties, leading to significant in vivo target inhibition in tumor models.^[7]
- **PI3K α Inhibition:** The phosphatidylinositol 3-kinase (PI3K α) pathway is frequently dysregulated in various cancers.^[8] N-phenyl-4-hydroxy-2-quinolone-3-carboxamides have been identified as a promising scaffold for PI3K α inhibitors, with derivatives showing distinct antiproliferative activity against colon cancer cell lines.^{[8][9]} Molecular docking studies suggest these compounds effectively occupy the PI3K α binding site.^[8] Further modifications, such as the incorporation of a nitro moiety, have been explored to enhance anticancer activity.^{[10][11][12]}

Table 1: Selected Anticancer Activity of Carboxamide Derivatives

Compound Class	Target	Cancer Cell Line	IC50 (μM)	Reference
Nitrated N-substituted-4-hydroxy-2-quinolone-3-carboxamides	PI3Kα (putative)	HCT-116 (Colon)	22.95 - 28.43	[10][11]
N-phenyl-6-chloro-4-hydroxy-2-quinolone-3-carboxamides	PI3Kα	HCT-116 (Colon)	3.3 - 8.9	[8]
N-methyl-substituted benzimidazole carboxamides	Not specified	MCF-7 (Breast)	1.2 - 3.1	[13]

| N-phenyl-4-hydroxy-6-methyl-2-quinolone-3-carboxamides | PI3Kα | Caco-2 (Colon) | 13 - 98 | [9] |

Antimicrobial Activity

Amidoximes and their parent amidines are valuable scaffolds for developing new antimicrobial agents to combat drug resistance.

- **Antibacterial Agents:** Amidoxime-based benzimidazole and benzimidamide derivatives have shown potential as antimicrobial drug candidates.[14] In another study, N-quinazolinone-4-hydroxy-2-quinolone-3-carboxamides were identified as novel and potent inhibitors of the bacterial DNA gyrase subunit B (GyrB), a promising target for antibiotics effective against resistant strains like MRSA.[15]
- **Antifungal Agents:** Certain amidoxime-based compounds have demonstrated noteworthy activity against fungal pathogens like *Candida albicans*.[14]

Anti-inflammatory Activity

The carboxamide functional group, closely related to the amidoxime structure, is present in compounds with significant anti-inflammatory properties. Structural modifications of quinolone-based compounds at the C-3 position with carboxamide moieties have led to potent anti-inflammatory agents.^[16] These compounds can exhibit strong inhibitory effects on the oxidative burst activity of phagocytes and T-cell proliferation, key processes in the inflammatory response.^[16] Some N-heterocyclic carboxamides have shown anti-inflammatory activity comparable to the standard drug piroxicam.^[17]

Experimental Protocols

Scientific integrity requires reproducible and verifiable methodologies. The following section details standardized protocols for the synthesis and biological evaluation of N'-hydroxy-carboximidamides.

General Synthesis of N'-Hydroxy-carboximidamides

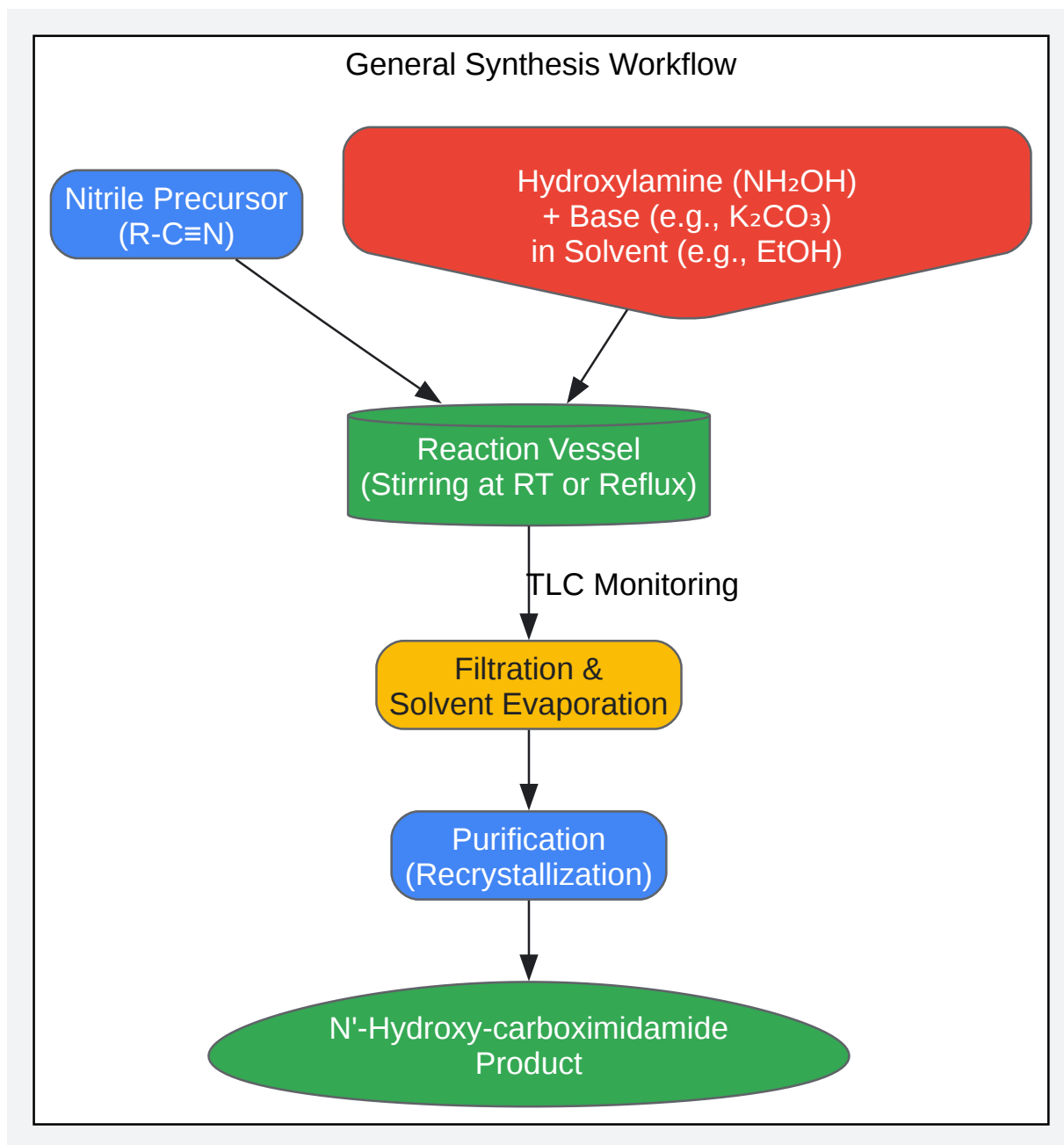
The most common and straightforward method for synthesizing amidoximes is the reaction of a nitrile with hydroxylamine.

Protocol 4.1.1: Synthesis from Nitrile Precursor

- **Dissolution:** Dissolve the starting nitrile (1.0 eq) in a suitable solvent, typically ethanol or methanol.
- **Reagent Addition:** Add an aqueous solution of hydroxylamine hydrochloride (1.5 - 2.0 eq) and a base such as potassium carbonate (K_2CO_3) or sodium bicarbonate ($NaHCO_3$) (1.5 - 2.0 eq) to the nitrile solution.
- **Reaction:** Stir the mixture at room temperature or under reflux. The reaction progress should be monitored by Thin Layer Chromatography (TLC). Reaction times can vary from a few hours to overnight depending on the substrate.
- **Work-up:** Once the reaction is complete, filter the reaction mixture to remove inorganic salts. Evaporate the solvent from the filtrate under reduced pressure.
- **Purification:** The crude product is often purified by recrystallization from a suitable solvent (e.g., ethanol, water, or ethyl acetate/hexane mixtures) to yield the pure N'-hydroxy-

carboximidamide.

- Characterization: Confirm the structure of the final product using spectroscopic methods such as ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry.



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